

# 3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile

## safety and handling precautions

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### Compound of Interest

Compound Name: 3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile

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### An In-depth Technical Guide on the Safety and Handling of 3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of the available safety information, handling procedures, and experimental protocols for **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile** (CAS No. 276863-95-7). This compound is a key intermediate in the synthesis of pharmaceuticals, including dual 5-HT<sub>1A</sub> receptor agonists and serotonin reuptake inhibitors like Vilazodone.<sup>[1]</sup>

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of a compound is the first step in safe handling. The table below summarizes the known quantitative data for **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile**.

Property	Value
Molecular Formula	C13H11ClN2O
Molecular Weight	246.69 g/mol [1]
Appearance	White crystalline powder
Purity	≥99%
Melting Point	130 - 132 °C
Boiling Point	513.5±50.0 °C at 760 mmHg (predicted)
Density	1.397±0.06 g/cm3 (predicted)
Flash Point	264.4±30.1 °C (predicted)
Solubility	Soluble in DMSO, DMF (Slightly), Methanol (Slightly)
pKa	13.29±0.40 (Predicted)

Data sourced from multiple chemical suppliers and databases.

## Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile** is not publicly available in its entirety, information from suppliers and the structural alerts within the molecule suggest that it should be handled with care. The presence of a chloroalkane functional group suggests potential alkylating properties, which are often associated with toxicological risks. General safety precautions for handling indole derivatives and potential alkylating agents should be strictly followed.

General Hazards of Structurally Similar Compounds (Indole Derivatives):

- Acute Toxicity: Harmful if swallowed.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.

- Respiratory Irritation: May cause respiratory irritation.

Due to the lack of specific toxicological data, such as LD50, for **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile**, it is prudent to treat it as a compound with potential for toxicity.

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Engineering Controls:

- Work in a well-ventilated area.
- Use a fume hood for all manipulations of the solid compound and its solutions to avoid inhalation of dust or vapors.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, and ensure skin is not exposed. For large-scale operations, additional protective clothing may be necessary.

General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a cool, dry, and well-ventilated place.

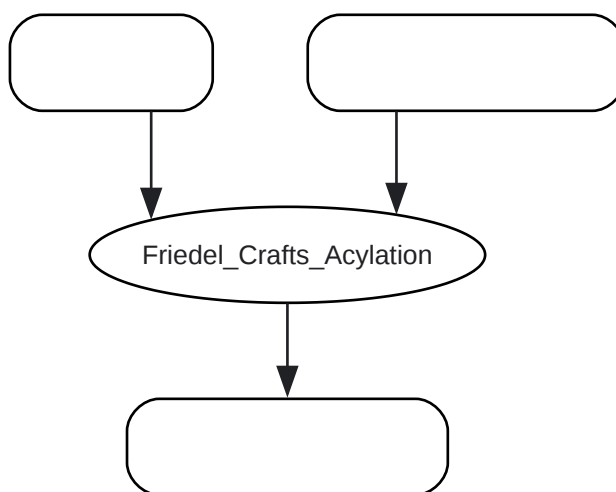
- Keep the container tightly closed.
- Some suppliers recommend storage at 2-8°C.

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile** and its derivatives can be found in various patents. Below are summaries of key procedures.

### Synthesis of 3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile (Example from Patent Literature)

This process involves a Friedel-Crafts acylation reaction.



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Caption: Friedel-Crafts acylation synthesis workflow.

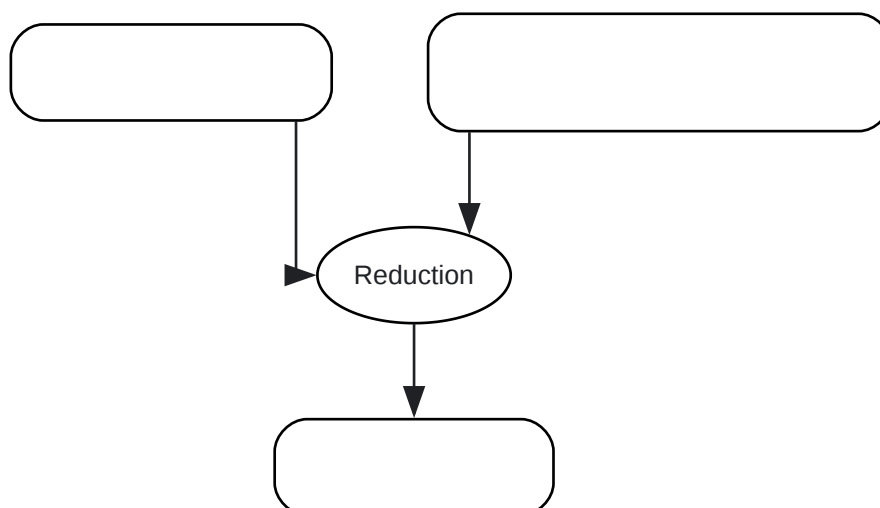
Methodology:

- To a clean reactor, add dichloromethane and nitromethane.
- Protect the reactor with nitrogen, stir, and cool to 5°C.
- Add aluminum chloride to the reactor.

- Slowly add 4-chlorobutyryl chloride, maintaining the temperature between 5-10°C.
- In a separate reactor, dissolve 5-cyanoindole in a suitable solvent.
- The reaction mixture containing the acylating agent is then combined with the 5-cyanoindole solution to yield the product.[2]

## Reduction of 3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile

This compound is often reduced to form 3-(4-chlorobutyl)-1H-indole-5-carbonitrile, a key intermediate for Vilazodone.



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Caption: Reduction of the title compound workflow.

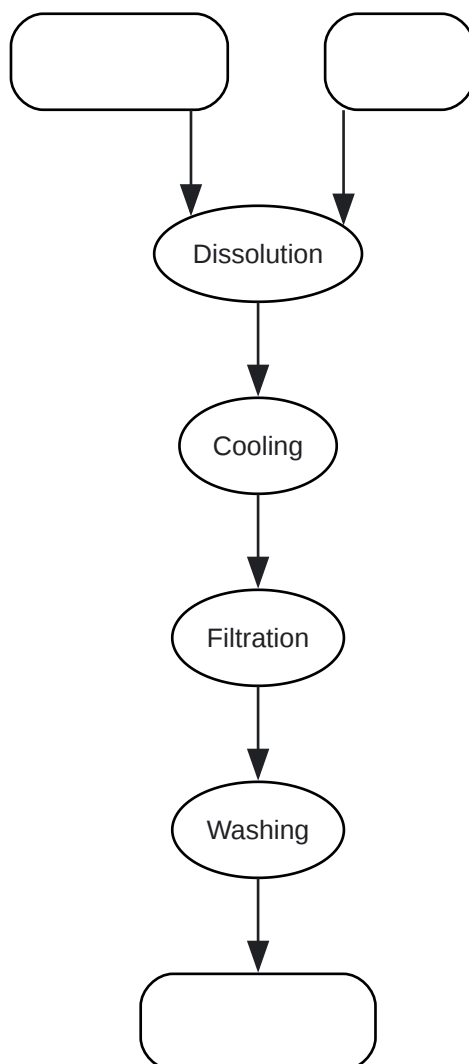
Methodology using NaBH<sub>4</sub> and FeCl<sub>3</sub>:

- Suspend **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile** in THF at 0-5°C.[3]
- Add FeCl<sub>3</sub> portion-wise while keeping the temperature below 20°C.[3]
- Cool the mixture back to 0-5°C and add NaBH<sub>4</sub> portion-wise, again maintaining the temperature below 20°C.[3]

- Heat the mixture to 35-40°C and monitor the reaction by TLC.[3]
- After completion, add toluene and quench the reaction with water.[3]

## Purification

Purification is typically achieved through crystallization.



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Caption: General purification workflow via crystallization.

Methodology:

- Suspend the crude product in methanol and heat until completely dissolved.[3]

- Cool the solution to 0-5°C and maintain for 2-3 hours to allow for crystal formation.[3]
- Filter the solid product.[3]
- Wash the filtered solid with cold methanol.[3]
- Dry the purified product under vacuum.[3]

## Signaling Pathways

Currently, there is no publicly available information detailing specific signaling pathways directly involving **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile**. Its primary known role is as a chemical intermediate in the synthesis of pharmacologically active molecules. The final products synthesized from this intermediate, such as Vilazodone, are known to interact with serotonin receptors and transporters, but this is a property of the final drug, not the intermediate itself.

## Conclusion

While **3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile** is a valuable intermediate in pharmaceutical synthesis, the lack of a comprehensive, publicly accessible Safety Data Sheet necessitates a cautious approach to its handling. By adhering to the general safety protocols for indole derivatives and potential alkylating agents, utilizing appropriate personal protective equipment, and working in a controlled laboratory environment, researchers can minimize the risks associated with this compound. The experimental protocols outlined in patent literature provide a solid foundation for its synthesis and purification in a research and development setting. Further toxicological studies are warranted to fully characterize its safety profile.

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## References

- 1. 3-(4-chlorobutanoyl)-1H-indole-5-carbonitrile | 276863-95-7 [chemicalbook.com]

- 2. CN111087339A - Production process of 3- (4-chlorobutyl) indole-5-carbonitrile - Google Patents [patents.google.com]
- 3. US9533949B2 - Processes for the preparation of 3-alkyl indoles - Google Patents [patents.google.com]
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